

# Goshuyuamide I: A Comprehensive Technical Dossier

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## Compound of Interest

Compound Name: *Goshuyuamide I*

Cat. No.: *B15586951*

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## Abstract

**Goshuyuamide I**, also referred to as Wuchuyuamide I, is a naturally occurring amide isolated from the fruits of *Evodia rutaecarpa* (Juss.) Benth. var. *bodinieri* (Dode) Huang and *Tetradium trichotomum* Lour. This technical guide provides a detailed overview of the known physical and chemical properties of **Goshuyuamide I**, its isolation and purification protocols, and an exploration of its potential biological activities. The information is compiled from spectroscopic data and phytochemical studies, offering a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery. While specific biological activities and associated signaling pathways for **Goshuyuamide I** are not extensively documented, this guide presents data on related compounds and the source plant to infer potential areas of pharmacological interest.

## Physical and Chemical Properties

The structural elucidation of **Goshuyuamide I** has been accomplished through a combination of spectroscopic techniques. The following tables summarize the key physical and chemical data available for this compound.

Table 1: General Physical and Chemical Properties of **Goshuyuamide I**

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>21</sub> N <sub>3</sub> O	Inferred from MS data
Molecular Weight	307.39 g/mol	Inferred from MS data
Appearance	Data not available	
Melting Point	Data not available	
Optical Rotation	Data not available	
Solubility	Data not available	

Table 2: Spectroscopic Data for **Goshuyuamide I**

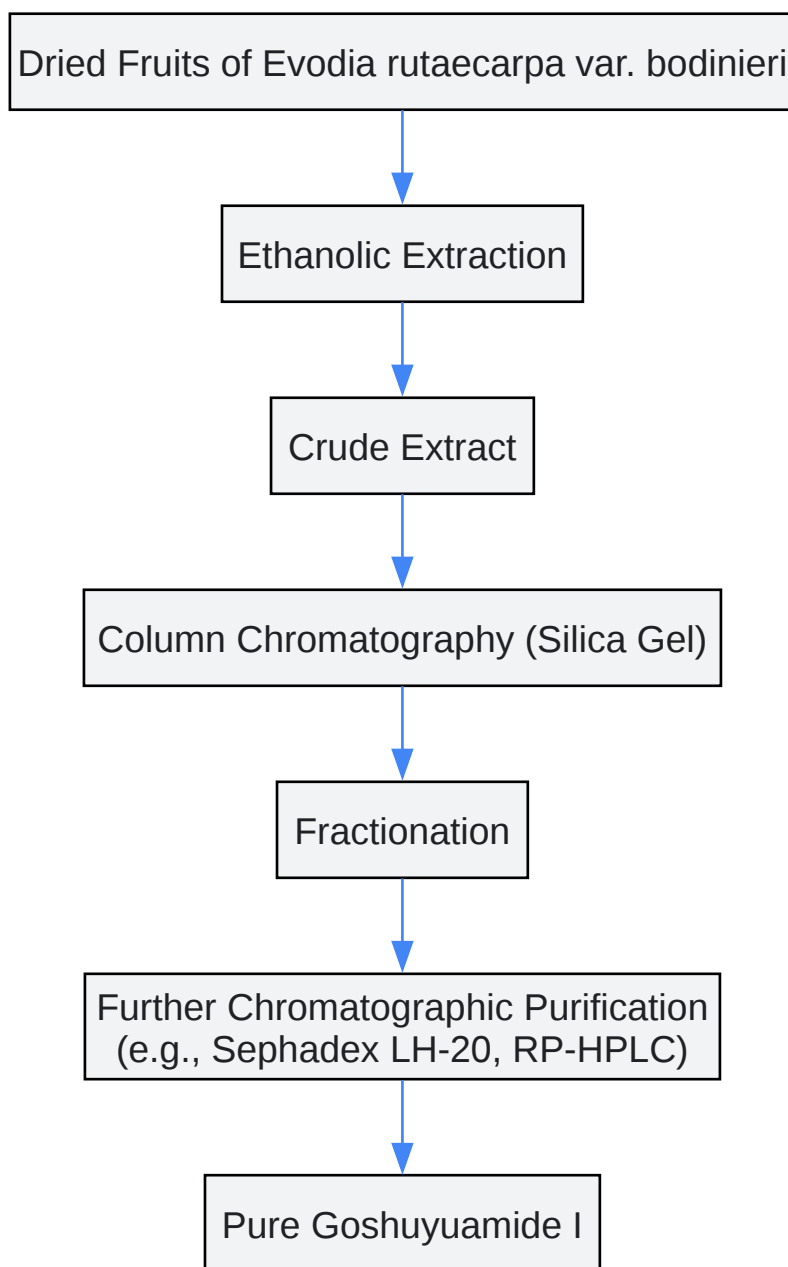
Spectroscopic Technique	Key Observations	Source
$^1\text{H}$ NMR	Aromatic and aliphatic protons consistent with an amide structure. Specific chemical shifts and coupling constants are not fully detailed in available literature.	[1]
$^{13}\text{C}$ NMR	Carbon signals corresponding to aromatic rings, amide carbonyl, and aliphatic carbons. Detailed spectral data is not readily available.	[1]
Mass Spectrometry (MS)	Provides the molecular weight and fragmentation pattern characteristic of the compound's structure.	[1]
Infrared (IR) Spectroscopy	Absorption bands typical for N-H and C=O stretching vibrations of an amide group.	[1]
Ultraviolet (UV) Spectroscopy	Absorption maxima indicating the presence of chromophores within the molecule.	[1]

## Experimental Protocols

### Isolation and Purification of Goshuyuamide I

**Goshuyuamide I** has been successfully isolated from the ethanolic extract of the dried, near-ripe fruits of *Evodia rutaecarpa* var. *bodinieri*. The general workflow for its isolation involves extraction followed by a series of chromatographic separations.

#### Experimental Workflow for Isolation



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Fig. 1: General workflow for the isolation of **Goshuyuamide I**.

#### Detailed Methodology:

A detailed, step-by-step protocol for the isolation of **Goshuyuamide I** is not explicitly available in the reviewed literature. However, based on standard phytochemical isolation procedures for similar natural products, the following is a likely methodology:

- **Extraction:** The air-dried and powdered fruits of *Evodia rutaecarpa* var. *bodinieri* are extracted exhaustively with 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to column chromatography on a silica gel column, eluting with a gradient of solvents (e.g., a mixture of chloroform and methanol of increasing polarity).
- **Purification:** Fractions containing **Goshuyuamide I**, as identified by thin-layer chromatography (TLC), are combined and further purified. This may involve additional chromatographic steps, such as size-exclusion chromatography on a Sephadex LH-20 column and/or preparative reversed-phase high-performance liquid chromatography (RP-HPLC) to yield the pure compound.

## Biological Activity and Signaling Pathways

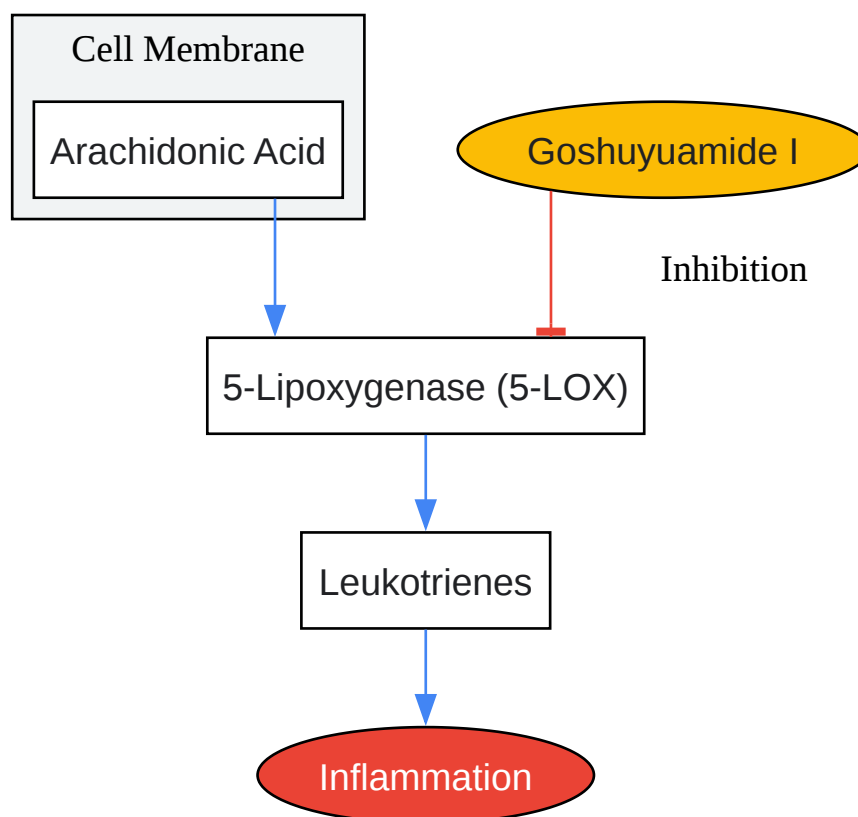
Direct studies on the biological activity and mechanism of action of **Goshuyuamide I** are limited in the current scientific literature. However, insights can be drawn from the pharmacological properties of the source plant, *Evodia rutaecarpa*, and a closely related compound, **Goshuyuamide II**.

*Evodia rutaecarpa* has been traditionally used in Chinese medicine for its anti-inflammatory, analgesic, and gastroprotective effects. Modern pharmacological studies have revealed a wide range of activities for its extracts and isolated compounds, including anti-tumor and immunomodulatory effects.

A study on **Goshuyuamide II** demonstrated its anti-inflammatory activity through the inhibition of 5-lipoxygenase (5-LOX) from rat basophilic leukemia (RBL-1) cells with an  $IC_{50}$  value of 6.6  $\mu$ M. This inhibition leads to a reduced synthesis of leukotrienes, which are key mediators of inflammation.

Based on the activity of **Goshuyuamide II**, a potential anti-inflammatory signaling pathway for **Goshuyuamide I** could involve the inhibition of the 5-LOX pathway.

Hypothesized Anti-Inflammatory Signaling Pathway



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Fig. 2: Hypothesized anti-inflammatory pathway of **Goshuyuamide I**.

This proposed mechanism suggests that **Goshuyuamide I** may exert anti-inflammatory effects by targeting the 5-lipoxygenase enzyme, thereby reducing the production of pro-inflammatory leukotrienes. Further experimental validation is required to confirm this hypothesis and to explore other potential molecular targets and signaling pathways.

## Conclusion

**Goshuyuamide I** is an amide natural product with a defined chemical structure, though a comprehensive profile of its physical and chemical properties remains to be fully elucidated in publicly accessible literature. The primary methods for its isolation from *Evodia rutaecarpa* involve standard phytochemical extraction and chromatographic techniques. While direct evidence for its biological activity is scarce, the known anti-inflammatory properties of the related **Goshuyuamide II** and the diverse pharmacological effects of its plant source suggest that **Goshuyuamide I** is a promising candidate for further investigation. Researchers are

encouraged to pursue studies on its synthesis, detailed characterization, and a thorough evaluation of its pharmacological potential, particularly in the context of inflammation and other therapeutic areas associated with *Evodia rutaecarpa*.

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## References

- 1. rsc.org [rsc.org]
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